

# Cyclohexanone proper disposal procedures

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## Compound of Interest

Compound Name: Cyclohexanone

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Proper disposal of **cyclohexanone** is critical for ensuring laboratory safety and environmental protection. Adherence to established protocols is essential for researchers, scientists, and drug development professionals who handle this chemical. This guide provides a comprehensive, step-by-step procedure for the safe management and disposal of **cyclohexanone** waste.

## Immediate Safety and Hazard Assessment

Before initiating any disposal procedures, it is crucial to be aware of the hazards associated with **cyclohexanone**. It is a flammable liquid and is harmful if swallowed, inhaled, or in contact with skin.<sup>[1][2]</sup>

Personal Protective Equipment (PPE): When handling **cyclohexanone** for disposal, all personnel must wear the following minimum personal protective equipment:

- Eye Protection: Chemical safety goggles or glasses with side shields.<sup>[3]</sup>
- Hand Protection: Chemically resistant gloves, such as nitrile rubber.<sup>[3][4]</sup>
- Body Protection: A laboratory coat.<sup>[3]</sup>
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors.<sup>[5][6]</sup>

Handling Precautions:

- Keep **cyclohexanone** away from heat, sparks, open flames, and other ignition sources.<sup>[6][7]</sup>

- Use only non-sparking tools and explosion-proof equipment.[7][8]
- Ground and bond containers during material transfer to prevent static electricity buildup.[8][9]

## Cyclohexanone Disposal Protocol

The primary method for disposing of **cyclohexanone** is through a designated hazardous waste program. Never dispose of this chemical down the drain or in regular trash.[1][2][4]

**Step 1: Waste Classification and Segregation** Categorize all **cyclohexanone**-containing waste as "Hazardous Waste." [5][8] It is classified as a flammable liquid.[1] Segregate it from incompatible materials, such as strong oxidizing agents, acids, and bases.[2]

**Step 2: Waste Collection and Containerization** Collect all **cyclohexanone** waste in a dedicated, chemically compatible, and leak-proof container with a secure, tight-fitting lid.[3][5] The container must be in good condition and free of external residue.[10] Using the original chemical container is often a suitable choice.[10]

**Step 3: Labeling the Waste Container** Properly label the waste container to ensure safety and compliance. The label must include:

- The words "Hazardous Waste." [3][4]
- The full chemical name: "**Cyclohexanone**." [3]
- The date when waste was first added to the container.[3]
- An indication of the approximate quantity of waste.[3]

**Step 4: Storage of Chemical Waste** Store the sealed waste container in a designated and well-ventilated satellite accumulation area within the laboratory.[3][5] This area should be cool, dry, and away from sources of ignition.[5][9]

**Step 5: Arranging for Final Disposal** Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup.[3][4][6] Do not transport hazardous waste yourself.[10] Ensure all necessary paperwork, such as a waste manifest, is completed.[4]

Step 6: Handling Empty Containers Empty containers that previously held **cyclohexanone** must also be managed as hazardous waste.

- Triple rinse the empty container with a suitable solvent.[\[10\]](#)
- Collect the rinsate (the solvent used for rinsing) and dispose of it as hazardous waste.[\[5\]](#)[\[10\]](#)
- After proper rinsing, deface the original label and puncture the container to prevent reuse before disposing of it as regular trash, if institutional policy allows.[\[5\]](#)[\[10\]](#)

## Spill and Emergency Procedures

In the event of a **cyclohexanone** spill, immediate and appropriate action is required to mitigate risks.

- Small Spills: Alert personnel in the area. Absorb the spill with an inert, non-combustible material such as vermiculite, dry sand, or earth.[\[3\]](#)[\[5\]](#)[\[8\]](#) Do not use combustible materials like paper towels.[\[4\]](#) Scoop the absorbed material into a suitable container for disposal as hazardous waste.[\[3\]](#) Ventilate the area after cleanup is complete.[\[8\]](#)
- Large Spills: Evacuate the area immediately.[\[3\]](#)[\[6\]](#) Secure and control entrance to the area and contact your institution's EHS department or emergency response team.[\[3\]](#)[\[4\]](#)[\[8\]](#)

## Quantitative Hazard Data

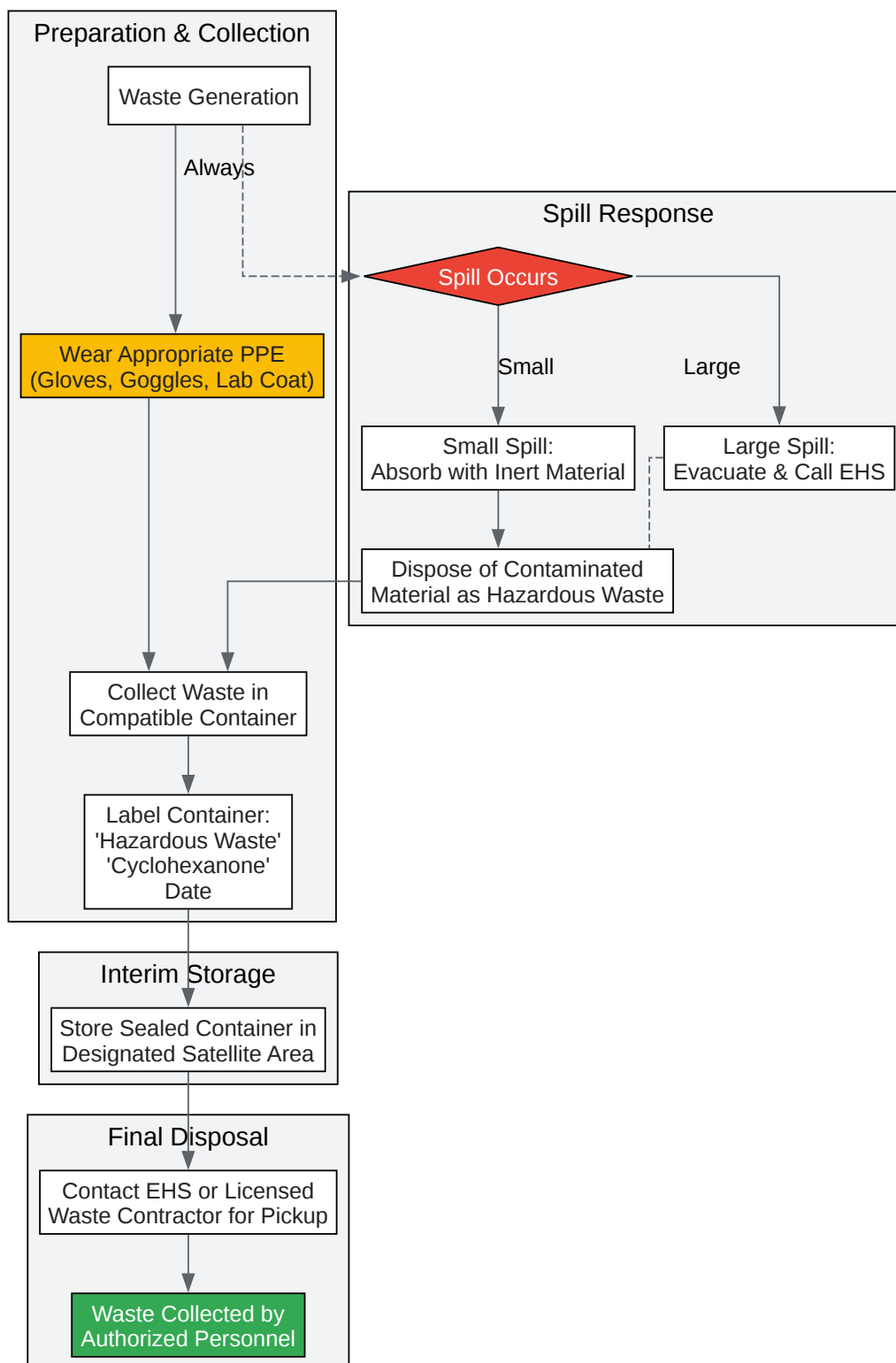
The following table summarizes key quantitative data for **cyclohexanone**, providing a conservative estimate of its potential hazards.

Property	Value
UN Number	UN1915[2][8]
Hazard Class	3 (Flammable Liquid)[2][8]
Packing Group	III[2]
Flash Point	44 °C (111.2 °F)[9]
Autoignition Temp.	420 °C (788 °F)[9]
Lower Explosion Limit	1.1%[9]
Upper Explosion Limit	9.4%[9]

## Cyclohexanone Disposal Workflow

The following diagram illustrates the logical workflow for the proper management and disposal of **cyclohexanone** waste in a laboratory setting.

## Cyclohexanone Disposal Workflow

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe disposal of **cyclohexanone**.

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